

Fragmentation patterns of 3-Cyano-5-methoxyisonicotinic acid in mass spec

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Compound of Interest

Compound Name: 3-Cyano-5-methoxyisonicotinic acid

CAS No.: 1138444-09-3

Cat. No.: B1421137

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Technical Support Center: 3-Cyano-5-methoxyisonicotinic Acid Analysis

Product: **3-Cyano-5-methoxyisonicotinic acid** (Intermediate/Impurity Standard) Application: LC-MS/MS Structural Elucidation & Quantification Audience: Analytical Chemists, DMPK Scientists[1]

Molecule Specifications & MS Readiness

Before initiating analysis, verify your theoretical values. This molecule contains a pyridine core with three distinct functional groups (Carboxylic acid, Cyano, Methoxy) that heavily influence its ionization and fragmentation.[1]

Parameter	Value	Notes
Formula	C ₈ H ₆ N ₂ O ₃	Pyridine core substituted at 3, 4, 5 positions.[1][2][3]
Monoisotopic Mass	178.0378 Da	Use this for exact mass extraction windows.
[M+H] ⁺ (ESI Positive)	179.0451 m/z	Preferred for structural elucidation (richer fragmentation).[1]
[M-H] ⁻ (ESI Negative)	177.0300 m/z	Preferred for sensitivity (carboxylic acid ionization).[1]
LogP (Predicted)	-0.3 - 1.1	Polar; elutes early on C18 without ion-pairing or HILIC.[1]

Fragmentation Patterns (MS/MS)

The fragmentation of **3-Cyano-5-methoxyisonicotinic acid** is driven by the stability of the pyridine ring and the lability of the carboxylic acid group.[1]

A. Positive Mode ([M+H]⁺ = 179.05)

In ESI+, the protonation likely occurs on the pyridine nitrogen.[1] The fragmentation is dominated by neutral losses.[4][5]

- Primary Pathway (Decarboxylation): The most abundant fragment is typically the loss of the carboxylic acid group as CO₂. [1]
 - Precursor: 179.05 [1]
 - Product: 135.06 m/z (Loss of 44 Da, CO₂) [1]
 - Mechanism: [6][7][8] Proton transfer from the carboxylic acid to the ring facilitates the loss of neutral CO₂. [1]
- Secondary Pathway (Methoxy Cleavage):

- Product: 164.02 m/z (Loss of 15 Da, [1] •CH₃)
- Note: Radical losses are less common in ESI but occur in methoxy-substituted aromatics under higher collision energies [1]. [1]
- Alternative: Loss of formaldehyde (CH₂O, 30 Da) to yield 149.03 m/z. [1]
- Tertiary Pathway (Cyano/Ring Cleavage):
 - From the decarboxylated ion (135 m/z), loss of HCN (27 Da) is common for cyanopyridines. [1]
 - Product: 108.04 m/z (135 - 27). [1]

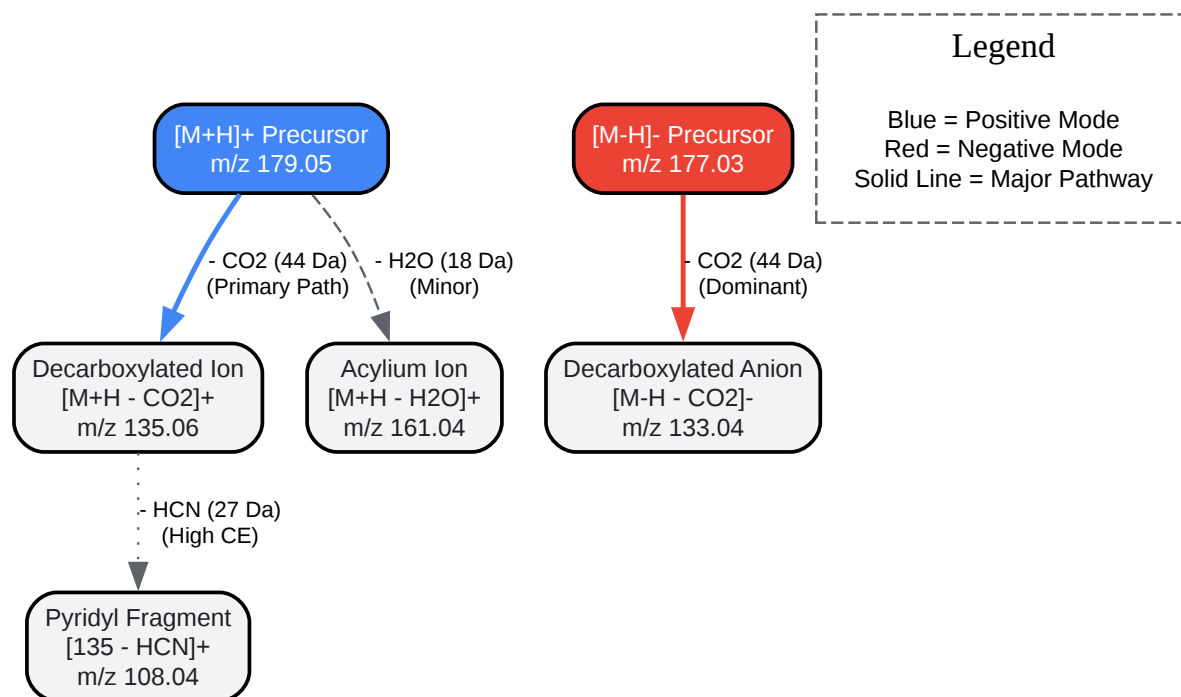
B. Negative Mode ([M-H]⁻ = 177.03)

Negative mode is often simpler, dominated by a single major transition. [1]

- Major Pathway:
 - Precursor: 177.03 [1]
 - Product: 133.04 m/z (Loss of CO₂). [1]
 - Diagnostic Utility: This transition (177 → 133) is highly specific and recommended for MRM/SRM quantification due to low background noise. [1]

Visualizing the Fragmentation Tree

The following diagram maps the predicted dissociation pathways for structural confirmation.



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Figure 1: Predicted MS/MS fragmentation tree for **3-Cyano-5-methoxyisonicotinic acid** showing dominant decarboxylation pathways in both polarities.

Troubleshooting Guide

Issue 1: Low Sensitivity / Poor Ionization

Symptom: Signal-to-noise ratio is <10 for standards >100 ng/mL.[1]

- Root Cause: The carboxylic acid moiety can suppress ionization in Positive Mode if the mobile phase pH is too high (molecule is neutral/anionic).[1]
- Solution:
 - Switch Polarity: Test Negative Mode (ESI⁻). Carboxylic acids often ionize 10-50x better in negative mode [2].[1]
 - pH Adjustment:

- For ESI+: Ensure mobile phase is acidic (0.1% Formic Acid).[1]
- For ESI-: Use a buffer like 5mM Ammonium Acetate (pH ~5-6) or 0.01% Ammonium Hydroxide.[1] Avoid strong acids in Negative mode.

Issue 2: Signal Splitting or Broad Peaks

Symptom: The peak for m/z 179/177 is split or tails significantly.

- Root Cause: Tautomerization or pH mismatch. Isonicotinic acid derivatives can exist as zwitterions.
- Solution:
 - Chromatography: Use a HILIC column (e.g., Amide or Zwitterionic) if retention on C18 is poor ($k' < 1$).[1]
 - Mobile Phase: Increase buffer strength (10 mM Ammonium Formate) to stabilize the ionization state.

Issue 3: Unexpected Adducts

Symptom: Dominant peaks at m/z 201 (Pos) or 199 (Neg).

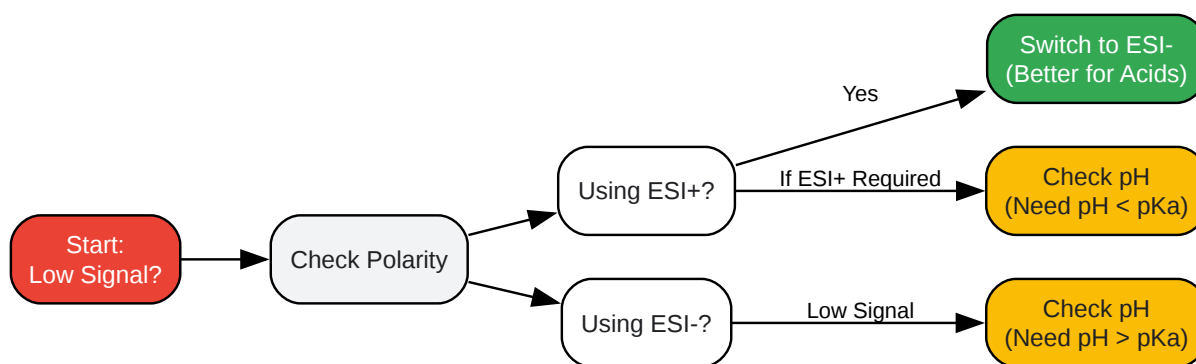
- Analysis:
 - m/z 201: $[M+Na]^+$. Common if glass eluent bottles are used.
 - m/z 211: $[M+CH_3OH+H]^+$. [1] Methanol adduct (if using MeOH organic phase).
 - m/z 223: $[M+HCOO]^-$. Formate adduct in negative mode.
- Fix: Increase Declustering Potential (DP) or Orifice Voltage to break up adducts in the source.[1]

Method Development Protocol (Step-by-Step)

Objective: Establish a robust MRM method for quantification.

- Infusion Optimization:
 - Prepare a 1 µg/mL standard in 50:50 Water:Methanol (+0.1% Formic Acid).[1]
 - Infuse at 10 µL/min directly into the source.
 - Scan 1: Q1 Scan (100-300 Da). Confirm Parent Ion (179 or 177).[1]
 - Scan 2: Product Ion Scan (MS2).[1] Set Collision Energy (CE) ramp from 10 to 50 eV.[1]
- Transition Selection:
 - Select the Quantifier transition (Highest Intensity).[1]
 - Recommendation: 179.0 → 135.0 (Pos) or 177.0 → 133.0 (Neg).[1]
 - Select the Qualifier transition (Structural Confirmation).[1][9]
 - Recommendation: 179.0 → 108.0 (Pos).[1]
- Source Parameter Tuning:
 - Temperature (TEM): 450-550°C (High temp helps desolvation of polar acids).[1]
 - Curtain Gas (CUR): 25-35 psi.[1]
 - IonSpray Voltage (IS): 4500V (Pos) / -4500V (Neg).[1]

Troubleshooting Workflow Diagram



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Figure 2: Decision matrix for troubleshooting sensitivity issues with isonicotinic acid derivatives.

Frequently Asked Questions (FAQ)

Q: Why do I see a peak at m/z 135 in my blank? A: This is likely Source Fragmentation. If your declustering potential is too high, the labile carboxylic acid group may fall off (decarboxylate) before the quadrupole, creating a "ghost" fragment in the Q1 scan.^[1] Lower your DP/Cone Voltage.

Q: Can I use APCI instead of ESI? A: Yes. For small, polar aromatic acids like this, APCI (Atmospheric Pressure Chemical Ionization) can sometimes reduce matrix effects, though ESI is generally more sensitive for the carboxylic acid moiety.^[1]

Q: What is the expected retention time on C18? A: Very early (near void volume). **3-Cyano-5-methoxyisonicotinic acid** is highly polar.^[1] If you see poor peak shape, switch to a Phenyl-Hexyl column (pi-pi interactions with the pyridine ring) or a HILIC method.^[1]

References

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